

Proper Disposal of NU6027: A Comprehensive Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NU6027

Cat. No.: B1683909

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **NU6027**, a potent inhibitor of cyclin-dependent kinases (CDKs) and Ataxia-Telangiectasia and Rad3-related (ATR) kinase. Adherence to these procedures is critical for minimizing environmental impact and safeguarding personnel.

Key Safety and Handling Information

Before handling **NU6027**, it is crucial to be familiar with its properties and the necessary safety precautions. Personal protective equipment (PPE), including safety goggles with side shields, chemical-resistant gloves, and a lab coat, should be worn at all times.^[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.^[1]

In the event of accidental contact, immediate action is required. For skin contact, wash the affected area with soap and plenty of water.^[1] In case of eye contact, rinse with pure water for at least 15 minutes.^[1] If inhaled, move to fresh air; if breathing is difficult, administer oxygen.^[1] For ingestion, rinse the mouth with water and do not induce vomiting. In all cases of exposure, seek immediate medical attention.^[1]

NU6027 Chemical and Safety Data

The following table summarizes the key quantitative data for **NU6027**, providing a quick reference for its physical and chemical properties.

| Property | Value |
|--------------------------|-----------------------------|
| Molecular Formula | C11H17N5O2 |
| Molecular Weight | 251.28 g/mol |
| CAS Number | 220036-08-8 |
| Appearance | Pale purple to purple solid |
| Solubility | DMSO: 15 mg/mL |
| Storage Temperature | -20°C |
| Flash Point | 286°C |
| Water Hazard Class (WGK) | 3 |
| Storage Class | 11 (Combustible Solids) |

Step-by-Step Disposal Protocol for NU6027

The proper disposal of **NU6027**, as with any laboratory chemical, must be carried out in accordance with institutional and local regulations. The following is a generalized protocol that should be adapted to your specific laboratory's standard operating procedures (SOPs) for hazardous waste disposal.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **NU6027** powder in its original container or a clearly labeled, compatible, and sealable waste container.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should be collected in a designated, sealed plastic bag clearly marked as "Hazardous Chemical Waste" and with the chemical name "**NU6027**".

- Liquid Waste:

- Solutions of **NU6027** (e.g., in DMSO) should be collected in a designated, leak-proof, and clearly labeled liquid waste container.
- Ensure the waste container is compatible with the solvent used (e.g., a high-density polyethylene container for DMSO solutions).
- Do not mix **NU6027** waste with other incompatible chemical waste streams.

2. Labeling of Waste Containers:

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name ("**NU6027**") and the solvent if it is a liquid waste.
- Indicate the approximate concentration and volume of the waste.
- Include the date of waste generation and the name of the generating laboratory or researcher.

3. Storage of Chemical Waste:

- Store **NU6027** waste in a designated satellite accumulation area (SAA) within the laboratory.
- The SAA should be a secondary containment system (e.g., a chemical-resistant tray) to prevent the spread of spills.
- Keep waste containers securely sealed at all times, except when adding waste.
- Store **NU6027** waste away from heat, sparks, and open flames, as it is a combustible solid.

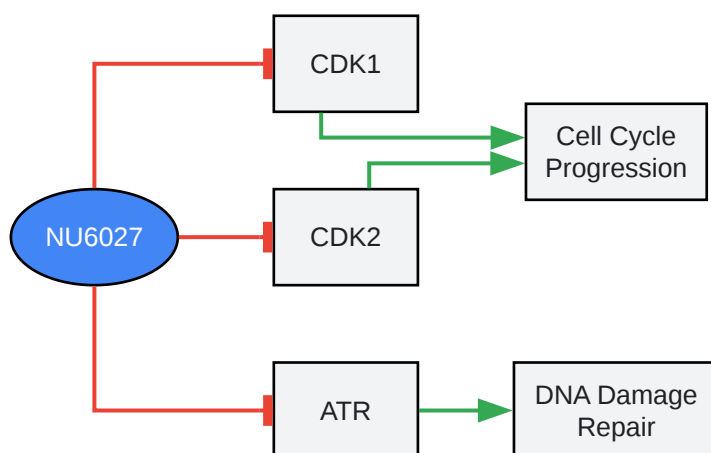
4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.

- Do not dispose of **NU6027** down the drain or in the regular trash. Its WGK 3 classification indicates it is highly hazardous to water.
- Follow all instructions provided by the EHS department for the final disposal of the chemical waste.

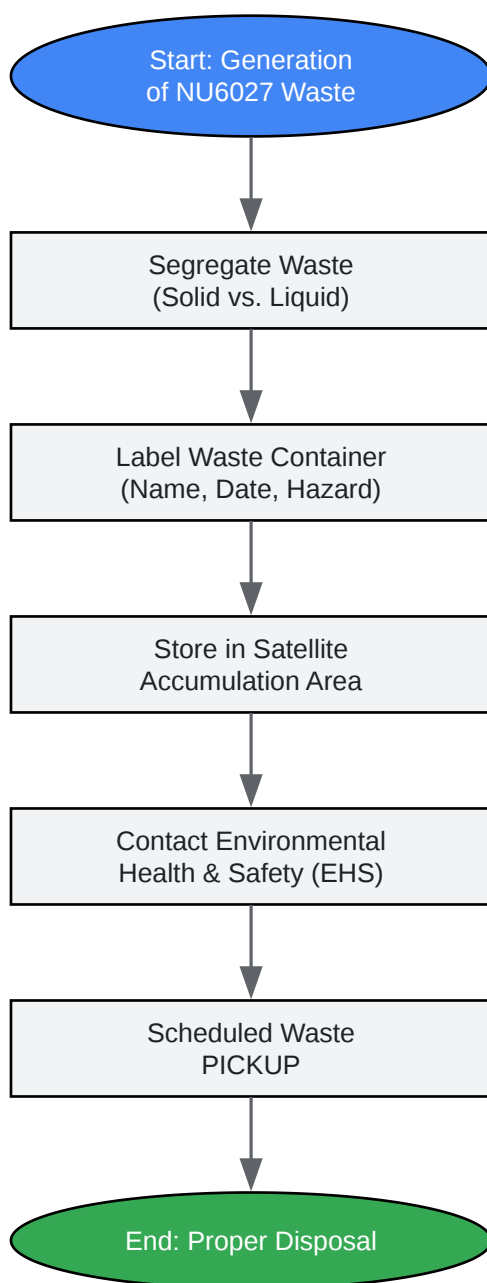
Visualizing NU6027's Mechanism and Disposal Workflow

To further aid in the understanding of **NU6027**'s biological impact and the logistical steps for its safe disposal, the following diagrams have been created.



[Click to download full resolution via product page](#)

Caption: **NU6027** inhibits CDK1, CDK2, and ATR signaling pathways.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **NU6027** chemical waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Proper Disposal of NU6027: A Comprehensive Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683909#nu6027-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com